

Protocol for Assessing Tralkoxydim Phytotoxicity in Laboratory Bioassays

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Compound of Interest		
Compound Name:	Tralkoxydim	
Cat. No.:	B8805380	Get Quote

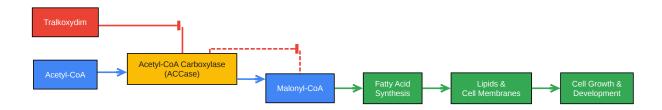
Introduction

Tralkoxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical family. It is categorized as a Group A herbicide by the Herbicide Resistance Action Committee (HRAC), and its mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[1][2] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes in grasses.[1] By inhibiting this enzyme, tralkoxydim disrupts lipid synthesis, leading to the cessation of growth and eventual death of susceptible grass species.[1] This protocol provides a detailed methodology for conducting laboratory-based bioassays to evaluate the phytotoxicity of tralkoxydim. It is intended for researchers, scientists, and professionals involved in herbicide development and efficacy testing.

Signaling Pathway of Tralkoxydim in Susceptible Grasses

Tralkoxydim acts by inhibiting the ACCase enzyme, which is responsible for the conversion of acetyl-CoA to malonyl-CoA, a crucial step in fatty acid synthesis. This disruption of lipid biosynthesis ultimately leads to cell membrane damage and growth inhibition in the meristematic tissues of susceptible grasses.





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Caption: ACCase Inhibition by Tralkoxydim.

Experimental Protocols

This section outlines the detailed methodologies for conducting a laboratory bioassay to assess the phytotoxicity of **tralkoxydim**.

Plant Material and Growth Conditions

- Indicator Species: Wild oat (Avena fatua) is a highly sensitive and relevant indicator species for **tralkoxydim** bioassays. Other sensitive grass species like ryegrass (Lolium spp.) or green foxtail (Setaria viridis) can also be used.[1]
- Seed Germination: Germinate seeds in petri dishes on moist filter paper or in trays with a sterile potting mix.
- Growth Conditions: Maintain plants in a controlled environment (growth chamber or greenhouse) with the following conditions:
 - Temperature: 20-25°C day / 15-20°C night
 - Photoperiod: 16 hours light / 8 hours dark
 - Light Intensity: 300-400 μmol/m²/s
 - Relative Humidity: 60-70%



• Planting: Once seedlings reach the two to three-leaf stage, transplant them into individual pots (e.g., 7x7 cm) filled with a standardized potting medium.

Herbicide Application

- Stock Solution Preparation: Prepare a stock solution of analytical grade tralkoxydim in a suitable solvent (e.g., acetone with a surfactant).
- Dose-Response Range: A dose-response study is crucial for determining the concentration of **tralkoxydim** that causes a 50% reduction in growth (GR50) or is effective at controlling 50% of the population (ED50). Based on field application rates of 250-500 g/ha and the nanomolar concentrations at which **tralkoxydim** inhibits ACCase, a suggested starting range for laboratory bioassays is 0, 1, 5, 10, 25, 50, and 100 μM.[2][3] This range may need to be adjusted based on the sensitivity of the chosen indicator species.
- Application: Apply the herbicide treatments to the plants at the three- to four-leaf stage using a laboratory track sprayer to ensure uniform coverage. The spray volume should be consistent across all treatments.

Data Collection and Phytotoxicity Assessment

Assess phytotoxicity at regular intervals (e.g., 7, 14, and 21 days after treatment - DAT). Both visual assessment and quantitative measurements should be recorded.

- Visual Phytotoxicity Rating: Use a 0-100% rating scale, where 0% indicates no visible injury and 100% indicates complete plant death. Symptoms of tralkoxydim phytotoxicity include chlorosis (yellowing), stunting, and necrosis of new leaves.
- Quantitative Measurements:
 - Plant Height: Measure the height of the plants from the soil surface to the tip of the longest leaf.
 - Biomass (Fresh and Dry Weight): At the final assessment point, harvest the above-ground biomass. Record the fresh weight immediately. Dry the biomass in an oven at 70°C for 48 hours or until a constant weight is achieved, then record the dry weight.

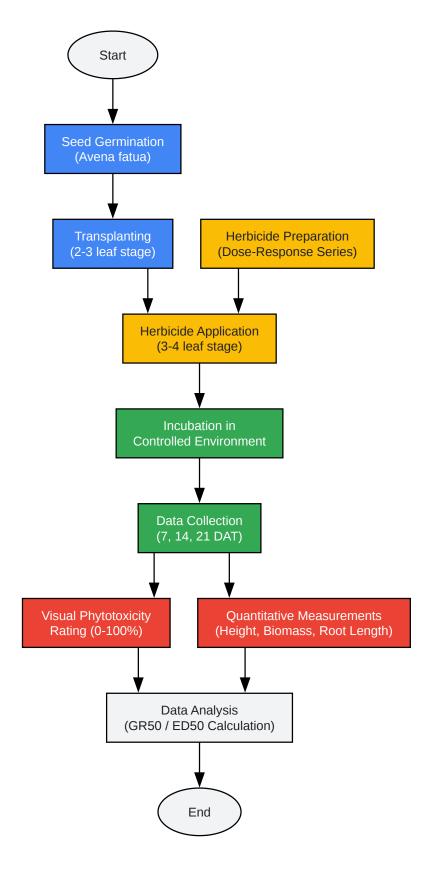


 Root Length and Biomass: Carefully wash the roots to remove soil and measure the length of the longest root. The roots can also be dried and weighed for biomass determination.

Experimental Workflow

The following diagram illustrates the workflow for the **tralkoxydim** phytotoxicity bioassay.





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Caption: Tralkoxydim Bioassay Workflow.



Data Presentation

All quantitative data should be summarized in clearly structured tables for easy comparison. The results should be expressed as a percentage of the untreated control.

Table 1: Visual Phytotoxicity Rating of Avena fatua

Treated with Tralkoxydim

Tralkoxydim Concentration (μΜ)	7 DAT (%)	14 DAT (%)	21 DAT (%)
0 (Control)	0	0	0
1	10	15	20
5	25	40	55
10	40	65	80
25	60	85	95
50	80	98	100
100	95	100	100

Note: Data are representative and may vary depending on experimental conditions.

Table 2: Effect of Tralkoxydim on Avena fatua Growth Parameters (21 DAT)



Tralkoxydim Concentration (µM)	Shoot Height (% of Control)	Shoot Dry Weight (% of Control)	Root Length (% of Control)
0 (Control)	100	100	100
1	85	88	82
5	60	65	55
10	35	40	30
25	15	20	10
50	5	8	2
100	2	3	1

Note: Data are representative and may vary depending on experimental conditions.

Table 3: GR50 and ED50 Values for ACCase-Inhibiting Herbicides in Susceptible and Resistant Avena fatua

Populations

Herbicide	Parameter	Susceptible Population	Resistant Population	Resistance Factor (RF)
Pinoxaden	ED50 (g ai/ha)	3.9	42.1 - 51.0	10.8 - 13.1
GR50 (g ai/ha)	1.2	28.1 - 36.2	23.4 - 30.2	
Propaquizafop	ED50 (g ai/ha)	<25	194.8 - 551.6	>7.8 - >32
GR50 (g ai/ha)	18.6	109.8 - 318.5	16.6 - 59	
Cycloxydim	ED50 (g ai/ha)	12.8	>550	>43.2
GR50 (g ai/ha)	11.6	>1140	>98.4	

Source: Adapted from studies on ACCase-inhibitor resistance in Avena fatua.[4] This table provides context for the expected range of efficacy for herbicides with the same mode of action as **tralkoxydim**.



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